

Application Notes and Protocols for Preparing Acat-IN-10 Stock Solutions

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Compound of Interest

Compound Name: Acat-IN-10

Cat. No.: B15573430

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Introduction

Acat-IN-10 is an inhibitor of acyl-Coenzyme A:cholesterol acyltransferase (ACAT), a key enzyme in cellular cholesterol metabolism. Accurate and consistent preparation of **Acat-IN-10** stock solutions is crucial for reliable experimental results in drug development and life science research. These application notes provide detailed protocols for the preparation, storage, and handling of **Acat-IN-10** stock solutions.

General Properties of Acat-IN-10

A summary of the key chemical properties of **Acat-IN-10** is provided below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value
Molecular Weight	644.91 g/mol [1]
Appearance	White to off-white solid
Purity (Typical)	≥98% (as determined by HPLC)

Solubility of Acat-IN-10

The solubility of **Acat-IN-10** in various common laboratory solvents is summarized in the table below. It is recommended to use high-purity, anhydrous solvents to prepare stock solutions.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	The recommended solvent for preparing high-concentration stock solutions.
Ethanol	Likely Soluble	May be used for some applications, but solubility should be confirmed.
Methanol	Likely Soluble	Similar to ethanol, solubility should be verified for the desired concentration.
Water	Insoluble	Acat-IN-10 is not soluble in aqueous solutions.
Phosphate-Buffered Saline (PBS)	Insoluble	Not suitable as a primary solvent.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Acat-IN-10 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Acat-IN-10** in DMSO, a commonly used concentration for in vitro studies.

Materials:

- **Acat-IN-10** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Pre-handling: Allow the vial of **Acat-IN-10** powder and the DMSO to reach room temperature before opening to prevent condensation. Briefly centrifuge the **Acat-IN-10** vial to ensure all the powder is at the bottom.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Acat-IN-10** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.45 mg of **Acat-IN-10**.
 - Calculation: $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 644.91 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.45 \text{ mg}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **Acat-IN-10** powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex for 1-2 minutes until the compound is completely dissolved.[2] Visual inspection should confirm the absence of any solid particles.
- Assisted Dissolution (if necessary): If the compound does not fully dissolve, sonicate the solution for 10-15 minutes or gently warm it in a 37°C water bath for a short period.[2] Avoid excessive heat, as it may degrade the compound.
- Aliquoting and Storage: To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile, amber microcentrifuge tubes. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C or -80°C, protected from light.[3]

Protocol 2: Preparation of Working Solutions

For most cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced toxicity.[3]

Procedure:

- **Intermediate Dilution (Recommended):** Prepare an intermediate dilution of the 10 mM **Acat-IN-10** stock solution in DMSO. For example, to achieve a final concentration of 10 μ M in your assay, you could first dilute the 10 mM stock to 1 mM in DMSO.
- **Final Dilution:** Add the appropriate volume of the DMSO stock solution (or intermediate dilution) to your pre-warmed cell culture medium or assay buffer. Mix gently by pipetting up and down. For instance, to obtain a 10 μ M final concentration from a 10 mM stock, a 1:1000 dilution is required (e.g., add 1 μ L of 10 mM stock to 999 μ L of medium).
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO used to deliver the inhibitor.

Stability and Storage

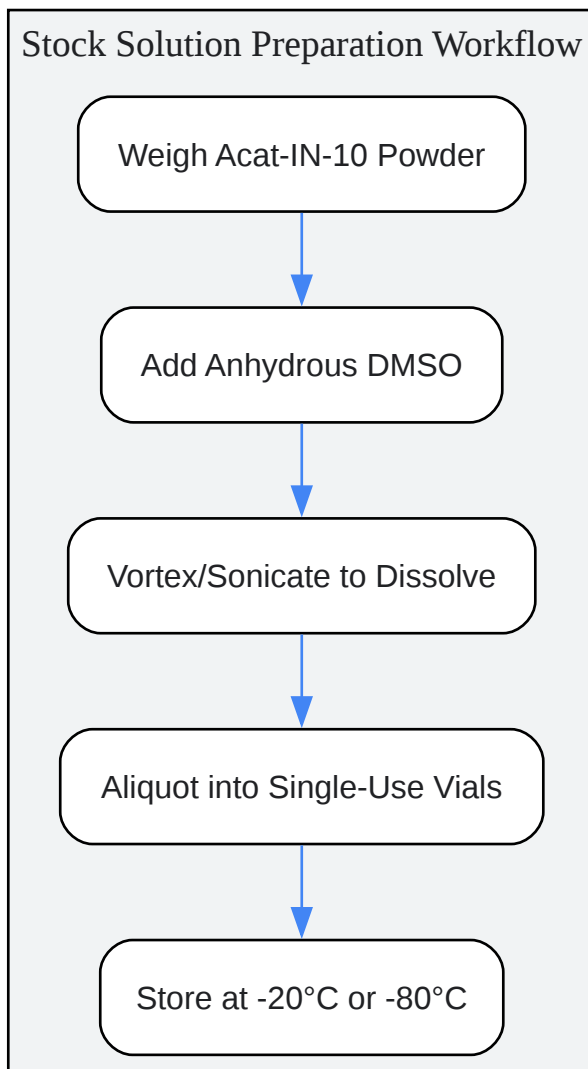
Proper storage is critical to maintain the biological activity of **Acat-IN-10**.

Form	Storage Temperature	Stability	Notes
Solid Powder	-20°C	Up to 3 years	Keep in a tightly sealed container, protected from light and moisture.[3]
DMSO Stock Solution	-20°C	Up to 1 month	Store in tightly sealed aliquots to avoid repeated freeze-thaw cycles.[4]
DMSO Stock Solution	-80°C	Up to 6 months	Recommended for longer-term storage of stock solutions.[4]

Note: Before use, allow the frozen stock solution to thaw completely at room temperature.

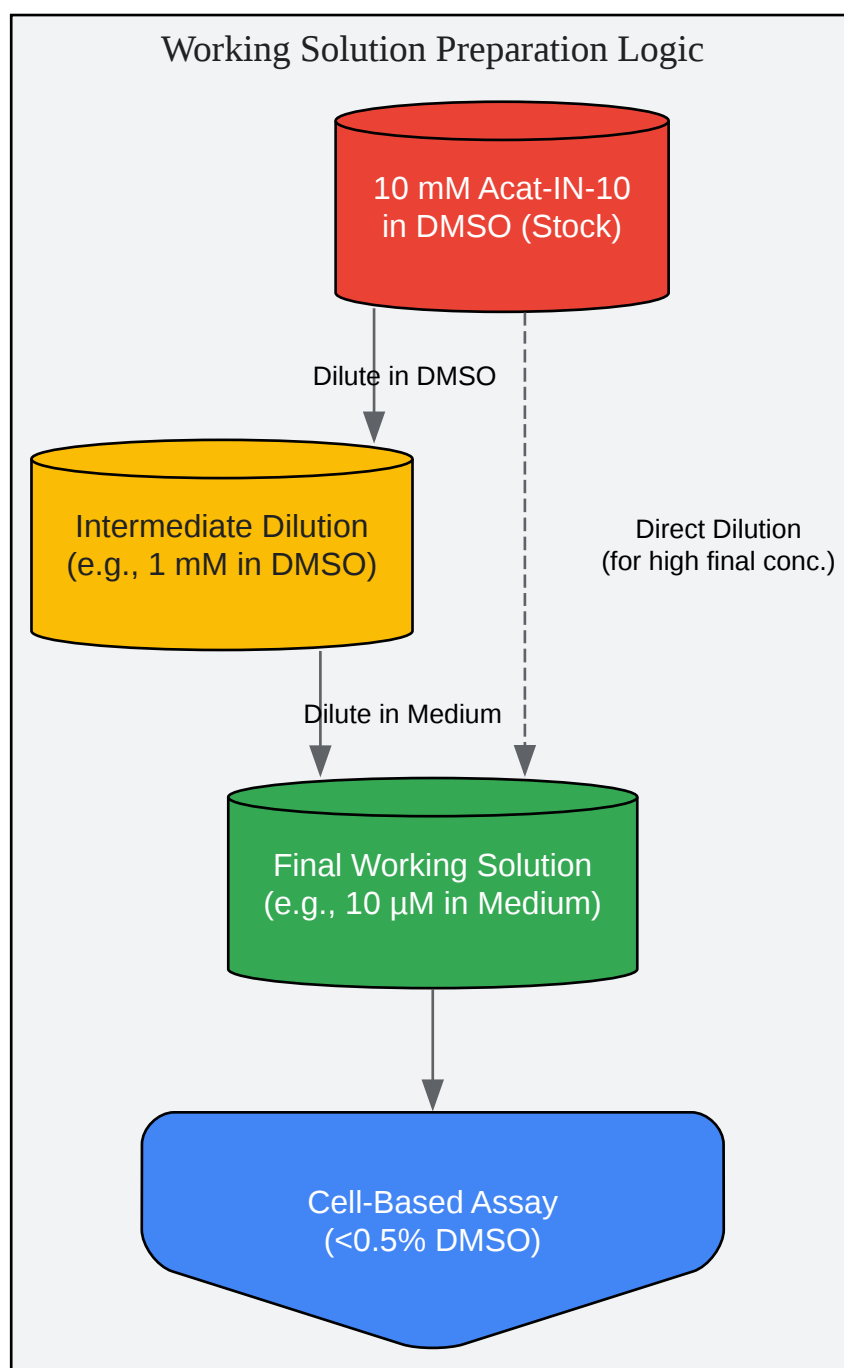
Mandatory Visualizations

The following diagrams illustrate the key workflows and concepts described in these application notes.



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Caption: Workflow for preparing **Acat-IN-10** stock solution.



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Caption: Logic for preparing working solutions from stock.

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